

IUPAC name for Boc-protected 2-chloropropylamine

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Compound of Interest

Compound Name: *tert-butyl N-(2-chloropropyl)carbamate*

CAS No.: 272791-90-9

Cat. No.: B1521359

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Technical Monograph: *tert*-Butyl (2-chloropropyl)carbamate Nomenclature, Synthesis, and Stability Profiles of N-Boc-2-Chloropropylamine Derivatives

Nomenclature and Structural Definition

Precise chemical nomenclature is the bedrock of reproducible science. While "Boc-protected 2-chloropropylamine" is a common laboratory shorthand, it lacks the rigor required for regulatory filing or patent documentation.

Systematic IUPAC Nomenclature

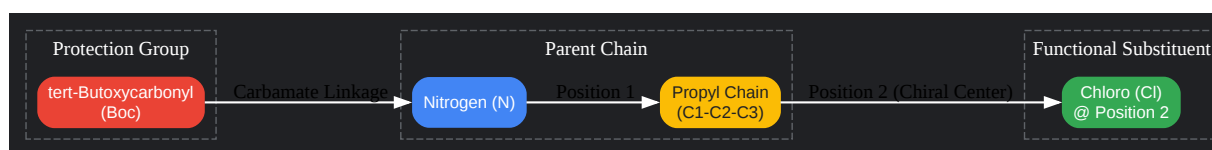
The International Union of Pure and Applied Chemistry (IUPAC) prioritizes the carbamate functional group over the amine or halide. Therefore, the molecule is named as an ester of carbamic acid.

- Preferred IUPAC Name (PIN): *tert*-butyl (2-chloropropyl)carbamate
- Systematic Alternative: N-(2-chloropropyl)-1,1-dimethylethoxycarboxamide

- CAS Registry Number (Generic for isomer): 116861-31-5 (Note: This CAS often refers to the 3-chloro isomer; specific stereoisomers like ()- or ()- variants have distinct identifiers).

Structural Decomposition

The molecule consists of a propyl backbone with a carbamate protection group on the nitrogen (position 1) and a chlorine substituent at the chiral center (position 2).



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Figure 1: Structural decomposition of tert-butyl (2-chloropropyl)carbamate.

Synthetic Methodology

As a Senior Application Scientist, I recommend avoiding direct chlorination of the free amine due to the high risk of self-polymerization. The most robust "self-validating" protocol involves the conversion of N-Boc-alaninol (N-Boc-1-amino-2-propanol). This route preserves the Boc group, which is acid-sensitive, by avoiding harsh thionyl chloride (

) reflux conditions unless strictly buffered.

Recommended Protocol: The Sulfonate Displacement Route

This method uses Methanesulfonyl chloride (MsCl) to create a good leaving group, followed by nucleophilic displacement with Lithium Chloride (LiCl). This is superior to the Appel reaction for scale-up due to easier purification (no triphenylphosphine oxide byproduct).

Reagents:

- Starting Material: N-Boc-Alaninol (commercially available, chiral or racemic).
- Activation: Methanesulfonyl chloride (MsCl), Triethylamine ().
- Halogenation: Lithium Chloride (LiCl).
- Solvents: Dichloromethane (DCM), DMF.

Step-by-Step Workflow:

- Mesylation (Activation):
 - Dissolve N-Boc-alaninol (1.0 equiv) in anhydrous DCM at 0°C.
 - Add (1.5 equiv) followed by dropwise addition of MsCl (1.2 equiv).
 - Checkpoint: Monitor by TLC.^[1] The formation of the mesylate is usually quantitative within 1-2 hours.
 - Quench with water, extract with DCM, and dry over ^[1].
- Chlorination (Displacement):
 - Dissolve the crude mesylate in DMF (0.5 M concentration).
 - Add anhydrous LiCl (5.0 equiv).
 - Heat to 60–80°C for 4–6 hours.
 - Critical Mechanism: This proceeds via an

mechanism. If starting with chiral ()-alaninol, the product will be ()-2-chloropropylamine derivative (inversion of configuration).

- Purification:
 - Dilute with (ether minimizes DMF extraction). Wash extensively with water to remove DMF and excess LiCl.
 - Flash chromatography (Hexanes/EtOAc) yields the pure chloride as a pale oil.

Quantitative Data Summary

Parameter	Mesylate/LiCl Route	Appel Reaction ()	Thionyl Chloride ()
Yield	85–92%	70–80%	60–95% (Variable)
Atom Economy	High	Low (High Mass Byproducts)	High
Boc Stability	Excellent (Neutral/Basic)	Excellent	Poor (HCl gas generation)
Purification	Extraction/Flash	Difficult (Phosphine Oxide)	Distillation/Flash
Scalability	High	Low	Medium

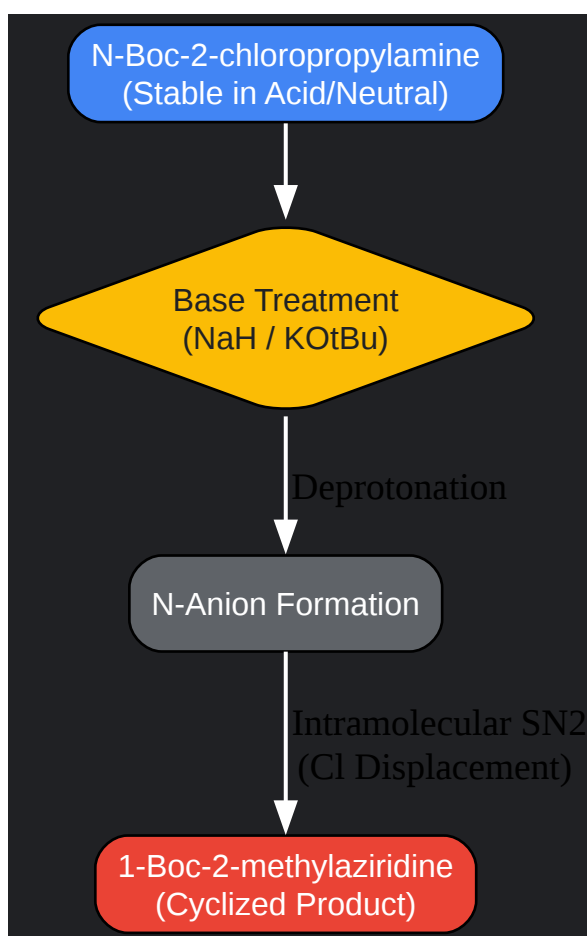
Stability & Reactivity Profile (The "Self-Validating" System)

The most critical aspect of working with tert-butyl (2-chloropropyl)carbamate is its latent reactivity. It acts as a "masked" aziridine.

The Cyclization Trap

Under basic conditions (e.g., NaH, KOtBu, or even strong aqueous NaOH), the carbamate nitrogen becomes nucleophilic. It attacks the C2 carbon, displacing the chloride to form 1-Boc-2-methylaziridine.

- Implication: Do not store this compound in basic buffers.
- Validation: If your NMR shows a disappearance of the -NH doublet and the appearance of two multiplets upfield (0.5–2.0 ppm region), you have inadvertently cyclized the molecule.



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Figure 2: Base-induced cyclization pathway to aziridine.

Storage Protocols

- Temperature: -20°C.

- Atmosphere: Argon or Nitrogen (anhydrous).
- Container: Amber glass (protect from light, though not strictly photo-labile, it prevents degradation of trace impurities).

Analytical Characterization

To validate the identity of tert-butyl (2-chloropropyl)carbamate, the following spectral features must be present.

- NMR (400 MHz,):
 - 4.80 (br s, 1H, NH).
 - 4.15 (m, 1H, CH-Cl). Note: The shift is distinct from the starting alcohol (3.9 ppm).
 - 3.40–3.60 (m, 2H, CH-N).
 - 1.55 (d, 3H, CH-CH).
 - 1.45 (s, 9H, Boc-tBu).
- Mass Spectrometry (ESI+):
 - Expect or fragments. The Boc group is labile in MS sources; often the is weak. Look for the characteristic Chlorine isotope pattern (ratio of).

References

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